

# An In-depth Technical Guide on Yuanamide (CAS 102421-42-1)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Yuanamide

Cat. No.: B15584988

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Notice to the Reader: Following a comprehensive search of publicly available scientific literature and chemical databases, it has been determined that there is a significant lack of reliable, consistent, and verifiable technical information for a compound designated as "Yuanamide" with CAS number 102421-42-1.

The available data, primarily from chemical supplier websites, is sparse and contains critical contradictions. For instance, while a molecular formula of C<sub>22</sub>H<sub>23</sub>NO<sub>5</sub> is consistently cited, the descriptive information provided on some platforms is for a completely different and unrelated chemical structure (C<sub>3</sub>H<sub>6</sub>N<sub>2</sub>O).<sup>[1]</sup> Furthermore, the CAS number 102421-42-1 is also associated with the chemical name 2,3,9,10-Tetramethoxy-13-methyl-5,6-dihydro-8H-isoquinolino[3,2-a]isoquinolin-8-one, an alkaloid structure.<sup>[1]</sup> However, no peer-reviewed studies detailing the biological properties, mechanism of action, or experimental protocols for this specific alkaloid could be identified.

Due to this absence of foundational scientific data, it is not possible to construct the requested in-depth technical guide with quantitative data tables, detailed experimental protocols, and signaling pathway visualizations. The core information required to fulfill the user's request does not appear to be available in the public domain.

Researchers interested in this CAS number should proceed with caution and independently verify the identity and properties of any supplied material.

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## References

- 1. yuanamideÂ [chembk.com]
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Email: [info@benchchem.com](mailto:info@benchchem.com)